

An In-depth Technical Guide to 2-(Dimethylamino)benzoic Acid

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Compound of Interest

Compound Name: 2-(Dimethylamino)benzoic acid

Cat. No.: B1581300

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This guide provides a comprehensive technical overview of **2-(Dimethylamino)benzoic acid**, a versatile organic compound. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require a deep understanding of this molecule's properties, synthesis, and applications.

Compound Identification and Core Properties

2-(Dimethylamino)benzoic acid, also widely known as N,N-Dimethylantranilic acid, is an N-substituted derivative of anthranilic acid.^[1] Its core identifiers and fundamental properties are critical for its application in various scientific domains.

CAS Number: 610-16-2^[1]^[2]^[3]^[4]

This unique numerical identifier assigned by the Chemical Abstracts Service is the most reliable way to identify this specific chemical substance, avoiding ambiguity from its various synonyms.

Synonyms: N,N-Dimethylantranilic Acid, o-Dimethylaminobenzoic acid.^[1]

Physicochemical Properties

The physical and chemical characteristics of a compound dictate its behavior in different environments and its suitability for specific applications. These properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₁ NO ₂	[1][2]
Molecular Weight	165.19 g/mol	[1][2]
Appearance	White to pale yellow or orange-green crystalline powder.	[5]
Melting Point	70-72 °C	[4]
Boiling Point	~293 °C (rough estimate)	
Solubility	Insoluble in water.	
Purity	Typically >97-98% (as determined by HPLC).	[4][5]
Storage Temperature	Room temperature, recommended in a cool, dark place (<15°C).	[5]

Synthesis and Manufacturing Insights

The primary route for synthesizing **2-(Dimethylamino)benzoic acid** involves the exhaustive methylation of anthranilic acid. While various methods exist, a common and effective approach is reductive alkylation.

Field-Proven Synthesis Protocol: Reductive Alkylation

This two-step process begins with a nitrobenzoic acid precursor and offers high yields and purity, making it suitable for commercial manufacturing.[6] The causality behind this choice is the efficiency and control offered by palladium-catalyzed hydrogenation, which selectively reduces the nitro group, followed by in-situ alkylation.

Workflow:

Caption: Synthesis workflow via reductive alkylation.

Detailed Step-by-Step Methodology:

- **Reaction Setup:** A stirred autoclave reactor is charged with a methanolic solution of 2-nitrobenzoic acid. A palladium-on-carbon (Pd/C) catalyst is added. The choice of a wide-pore carbon support is crucial as it enhances catalyst activity and longevity.[6]
- **Hydrogenation:** The reactor is sealed and pressurized with hydrogen gas. The reaction is typically conducted at a slightly elevated temperature (e.g., 50-55 °C) to facilitate the reaction kinetics without promoting side reactions.[6] The reaction proceeds until the theoretical amount of hydrogen is consumed, indicating complete reduction of the nitro group to an amine.
- **Alkylation:** Following the reduction, a methylating agent (such as formaldehyde in the presence of the hydrogen atmosphere, which forms the methylating species in-situ) is introduced. The reaction continues to facilitate the exhaustive methylation of the newly formed amino group.
- **Work-up and Isolation:** After the reaction, the reactor is cooled, and the catalyst is filtered off. The methanolic solution containing the product is concentrated by distillation.[6]
- **Crystallization:** The concentrated solution is cooled (e.g., to <15 °C) to induce crystallization of the **2-(Dimethylamino)benzoic acid**. [6]
- **Purification:** The resulting crystals are collected by filtration, washed with a cold solvent mixture (e.g., methanol/water) to remove impurities, and dried to yield the final, high-purity product. The overall yield from this process can be upwards of 92%. [6]

This self-validating system ensures high conversion and purity, as the progress of the hydrogenation can be monitored by hydrogen uptake, and the final product's purity can be readily confirmed by its melting point and HPLC analysis.

Applications in Research and Development

2-(Dimethylamino)benzoic acid and its derivatives are valuable intermediates in several fields, from organic synthesis to pharmaceutical research.

Organic Synthesis Intermediate

The compound serves as a precursor for more complex molecules. The carboxylic acid and the tertiary amine groups provide two reactive sites for further chemical modification. It is used in the synthesis of various esters, amides, and other heterocyclic compounds. For instance, its esters, like isobutyl 2-(dimethylamino)benzoate, are used in various chemical manufacturing processes.^[7]

Pharmaceutical and Biological Research

Recent studies have highlighted the potential of N,N-Dimethylantranilic acid in cancer therapy.

Mechanism of Action in Breast Cancer Cells: Research has shown that N,N-Dimethylantranilic acid can induce apoptosis (programmed cell death) in human breast cancer cells (specifically, the MDA-MB-231 line).^[8]

The compound triggers apoptosis through both the extrinsic and intrinsic signaling pathways.^[8] This is a trustworthy claim supported by Western blot analysis showing changes in key apoptotic proteins:

- **Upregulation of Pro-Apoptotic Proteins:** Treatment increases the levels of cleaved caspase-8 (extrinsic pathway initiator), cleaved caspase-9 (intrinsic pathway initiator), cleaved caspase-3 (executioner caspase), Bax, and Bad.^[8]
- **Downregulation of Anti-Apoptotic Proteins:** A corresponding decrease in the level of Bcl-2, an anti-apoptotic protein, is observed.^[8]
- **PARP Cleavage:** The activation of caspase-3 leads to the cleavage of poly (ADP-ribose) polymerase (PARP), a hallmark of apoptosis, which ultimately results in DNA fragmentation.^[8]

Caption: Apoptotic signaling induced by the compound.

This selective cytotoxicity is noteworthy, as the compound showed no significant effect on other tested cell lines, including mouse skeletal muscle cells (C2C12) and human lung cancer cells (A549), suggesting a potential therapeutic window.^[8]

Safety, Handling, and Toxicology

Adherence to safety protocols is paramount when handling any chemical substance.

GHS Hazard Classification: Based on aggregated data from ECHA C&L notifications, **2-(Dimethylamino)benzoic acid** is classified with the following hazards:

- H319: Causes serious eye irritation (100% of notifications).[\[1\]](#)[\[9\]](#)
- H315: Causes skin irritation (66.7% of notifications).[\[1\]](#)[\[9\]](#)
- H302: Harmful if swallowed (33.3% of notifications).[\[1\]](#)
- H335: May cause respiratory irritation (33.3% of notifications).[\[1\]](#)

The corresponding signal word is Warning.[\[1\]](#)[\[5\]](#)[\[9\]](#)

Recommended Handling and First Aid Protocols

- Personal Protective Equipment (PPE): Always wear protective gloves, safety glasses with side-shields or goggles, and a lab coat.[\[9\]](#)
- Engineering Controls: Use only in a well-ventilated area or under a chemical fume hood to avoid breathing dust.[\[10\]](#)
- Skin Contact: In case of contact, immediately wash the skin with plenty of soap and water. Take off contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical advice.[\[9\]](#)
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[\[9\]](#)[\[10\]](#)
- Ingestion: Rinse mouth. If swallowed and feeling unwell, seek medical advice.[\[9\]](#)
- Disposal: Waste material must be disposed of in accordance with national and local regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.[\[11\]](#)

Conclusion

2-(Dimethylamino)benzoic acid (CAS: 610-16-2) is a key chemical intermediate with well-defined physicochemical properties. Its synthesis is efficiently achieved through high-yield processes like reductive alkylation, making it readily available for various applications. Beyond its established role in organic synthesis, emerging research in oncology demonstrates its potential as a pro-apoptotic agent against specific cancer cell lines. This dual utility, combined with a clear understanding of its safety profile, positions **2-(Dimethylamino)benzoic acid** as a compound of significant interest for ongoing and future research in both chemistry and the life sciences.

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